

# An In-depth Technical Guide to the Physical Properties of 1-Bromoethyl Acetate

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## Compound of Interest

Compound Name: 1-bromoethyl Acetate

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This technical guide provides a comprehensive overview of the key physical properties of **1-bromoethyl acetate**, a significant compound in organic synthesis, particularly in the modification of antibiotics.<sup>[1][2][3]</sup> This document presents its boiling point and density, supported by available data and standardized experimental methodologies.

## Core Physical Properties

**1-Bromoethyl acetate** (CAS No. 40258-78-4) is a haloalkyl ester with the molecular formula  $C_4H_7BrO_2$  and a molecular weight of approximately 167.00 g/mol.<sup>[1][4][5]</sup> It typically appears as a clear, colorless to pale yellow oil.<sup>[3]</sup>

## Quantitative Data Summary

The physical properties of **1-bromoethyl acetate** have been reported in various chemical databases and supplier specifications. The following table summarizes the key quantitative data for easy reference and comparison.

Physical Property	Value	Conditions
Boiling Point	141.555 °C	at 760 mmHg
122-125 °C	at 738 Torr	
Density	1.496 g/cm <sup>3</sup>	Standard Conditions
1.48 g/cm <sup>3</sup>	Standard Conditions	
Refractive Index	1.451	Standard Conditions

Note: Variations in reported values may be attributed to different experimental conditions or purities of the samples.

## Experimental Protocols

While specific experimental determinations for **1-bromoethyl acetate** are not extensively detailed in publicly available literature, the following are standardized and widely accepted methods for determining the boiling point and density of liquid organic compounds like **1-bromoethyl acetate**.

### 1. Determination of Boiling Point (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A standard method for its determination is distillation.

- Apparatus: A standard distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Procedure:
  - The round-bottom flask is filled to approximately two-thirds of its volume with **1-bromoethyl acetate** and a few boiling chips to ensure smooth boiling.
  - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
  - The flask is heated gently.

- As the liquid boils, the vapor rises, condenses in the condenser, and the distillate is collected in the receiving flask.
- The temperature is recorded when it stabilizes, which corresponds to the boiling point of the substance at the measured atmospheric pressure.
- Pressure Correction: Since the boiling point is pressure-dependent, the observed boiling point is often corrected to the standard pressure of 760 mmHg using a nomograph or the Clausius-Clapeyron equation.

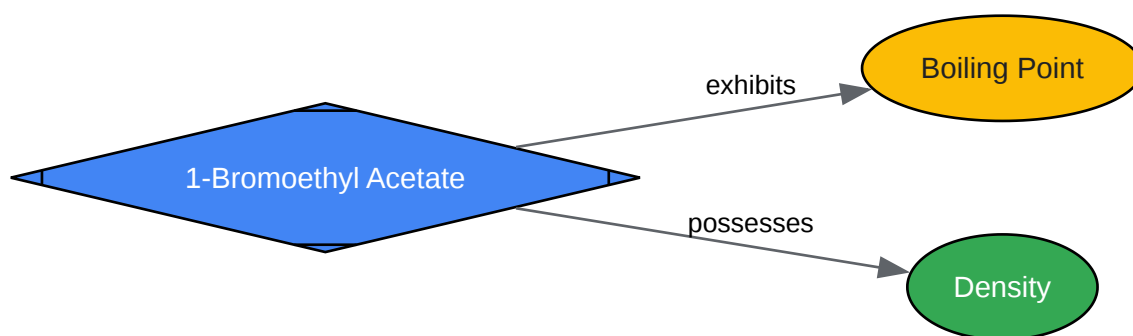
## 2. Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance. The pycnometer method is a precise technique for determining the density of liquids.

- Apparatus: A pycnometer (a small glass flask with a ground-glass stopper containing a capillary tube) and an analytical balance.
- Procedure:
  - The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed ( $m_1$ ).
  - The pycnometer is filled with distilled water of a known temperature (and thus known density) and weighed again ( $m_2$ ).
  - The pycnometer is emptied, dried completely, and then filled with **1-bromoethyl acetate** at the same temperature and weighed ( $m_3$ ).
  - The density of **1-bromoethyl acetate** ( $\rho$ ) is calculated using the formula:  $\rho = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$  where  $\rho_{\text{water}}$  is the density of water at the experimental temperature.

## Logical Relationship of Properties

The following diagram illustrates the direct relationship between the chemical compound **1-bromoethyl acetate** and its fundamental physical properties.



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Caption: Relationship between **1-bromoethyl acetate** and its key physical properties.

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